

# Personal protective equipment for handling NOTA (trihydrochloride)

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## Compound of Interest

Compound Name: *NOTA (trihydrochloride)*

Cat. No.: *B15137531*

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## Essential Safety and Handling Guide for NOTA (trihydrochloride)

Researchers, scientists, and drug development professionals handling 1,4,7-triazacyclononane-N,N',N''-triacetic acid trihydrochloride, commonly known as **NOTA (trihydrochloride)**, must adhere to stringent safety protocols. This bifunctional chelator, while instrumental in PET imaging and cancer research, presents significant hazards requiring meticulous handling and disposal procedures.<sup>[1][2][3][4][5]</sup> The trihydrochloride salt of 1,4,7-Triazacyclononane is a corrosive solid that can cause severe skin burns, eye damage, and respiratory irritation.<sup>[6][7]</sup> Adherence to the following guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

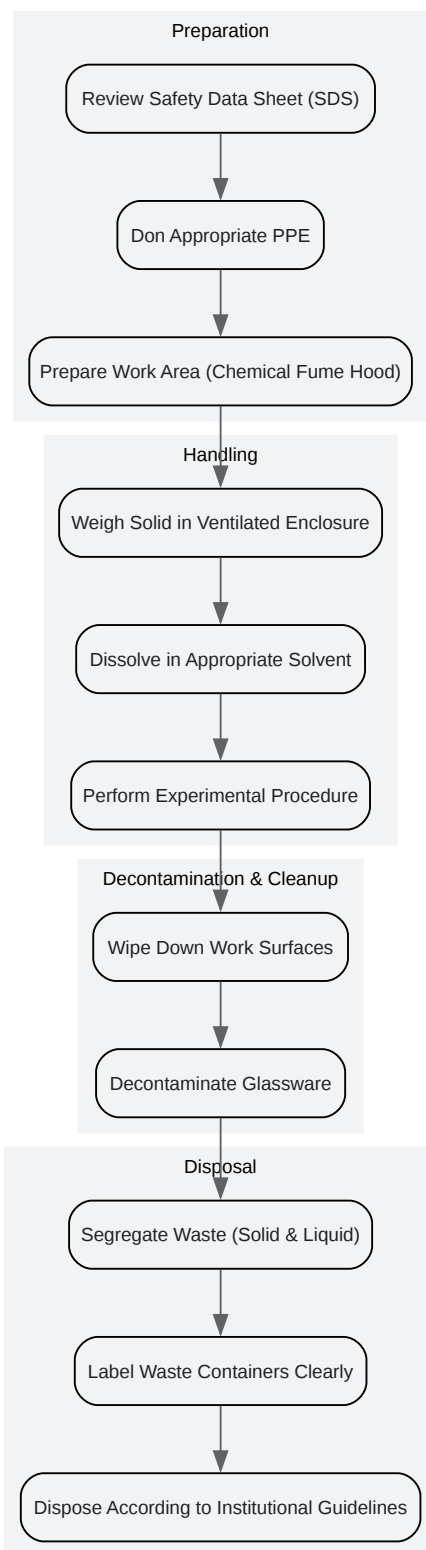
A comprehensive personal protective equipment ensemble is mandatory when working with **NOTA (trihydrochloride)**. The selection of appropriate PPE is the first line of defense against potential exposure. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Recommendations
Respiratory	NIOSH-approved respirator	A dust mask (e.g., N95) is a minimum requirement for handling the solid form. <sup>[7]</sup> For activities with a risk of aerosol or dust formation, a full-face or half-mask air-purifying respirator should be used. <sup>[8]</sup> Work should be conducted in a chemical fume hood. <sup>[6]</sup>
Eyes & Face	Safety glasses with side shields or chemical splash goggles	To protect against splashes and flying particles. A face shield may be necessary for tasks with a higher risk of splashing. <sup>[9]</sup>
Hands	Chemical-resistant gloves	Standard BS EN 374:2003 compliant gloves are a minimum. Given the corrosive nature of the compound, nitrile gloves are a suitable option. <sup>[10]</sup> Always inspect gloves before use and wash hands thoroughly after handling.
Body	Protective clothing	A lab coat is standard. For larger quantities or increased risk of exposure, chemical-resistant coveralls or an apron should be worn. <sup>[8]</sup> <sup>[10]</sup>
Feet	Closed-toe shoes	To protect against spills. <sup>[9]</sup>

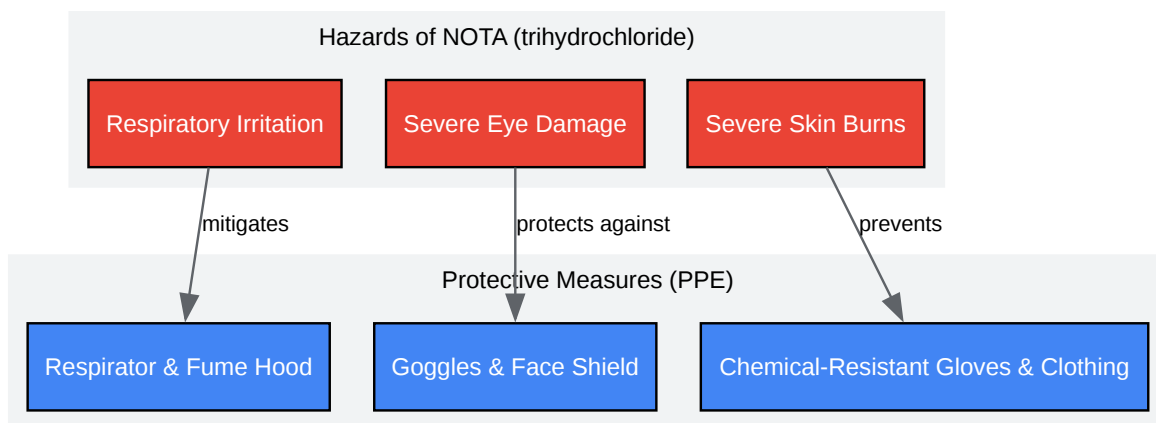
## Operational and Disposal Plans: A Step-by-Step Guide

A systematic approach to handling and disposal is crucial to minimize risk. The following workflow outlines the key steps from preparation to final disposal of **NOTA (trihydrochloride)**.

## Safe Handling and Disposal Workflow for NOTA (trihydrochloride)



## Hazard-PPE Correlation for NOTA (trihydrochloride)



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## References

- 1. DOTA/NOTA functionalization - SB PEPTIDE [sb-peptide.com]
- 2. mdpi.com [mdpi.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. fishersci.com [fishersci.com]
- 7. 1,4,7-Triazacyclononane 97 58966-93-1 [sigmaaldrich.com]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. youtube.com [youtube.com]
- 10. SAFE CHEMICAL HANDLING PROTECTION PPE KIT [wilhelmsen.com]

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